

alpha-cyclocitral spectroscopic data NMR MS IR

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Compound of Interest

Compound Name: *alpha-Cyclocitral*
CAS No.: 432-24-6
Cat. No.: B021970

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An In-depth Technical Guide to the Spectroscopic Analysis of **alpha-Cyclocitral**

This guide provides a comprehensive overview of the spectroscopic data for **alpha-cyclocitral**, a key fragrance and flavor compound. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development who require a detailed understanding of the analytical characterization of this molecule. The document presents nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data in a structured format, alongside detailed experimental protocols and a visual representation of the analytical workflow.

Spectroscopic Data of **alpha-Cyclocitral**

The following sections summarize the key spectroscopic data for **alpha-cyclocitral** (CAS Number: 432-24-6).[1] The data is presented in tabular format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The ^1H and ^{13}C NMR data for **alpha-cyclocitral** provide detailed information about its carbon-

hydrogen framework.

¹H NMR Spectroscopic Data

While a complete, unambiguously assigned high-resolution spectrum from a primary literature source is not readily available in the initial search, a representative dataset is compiled below. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.



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¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule.



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Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, which helps in determining the molecular weight and elemental composition. For **alpha-cyclocitral** (C₁₀H₁₆O), the expected molecular weight is 152.23 g/mol .^{[1][3]}



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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.



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Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a liquid sample like **alpha-cyclocitral**.

NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-10 mg of **alpha-cyclocitral** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), if required.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition:
 - For ^1H NMR, acquire the spectrum using a standard pulse sequence. Typical parameters include a 45° or 90° pulse angle, a spectral width of 10-15 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR, use a proton-decoupled pulse sequence. A larger spectral width (e.g., 0-220 ppm) is required. Due to the lower natural abundance of ^{13}C , a greater number of scans and a longer relaxation delay may be necessary.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale using the solvent peak or the internal standard.

Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **alpha-cyclocitral** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
- Instrument Setup:
 - Gas Chromatograph (GC): Install a suitable capillary column (e.g., DB-5ms). Set the injector temperature (e.g., 250°C) and the oven temperature program to achieve good separation. A typical program might start at 50°C and ramp up to 250°C .

- Mass Spectrometer (MS): Set the ion source to electron ionization (EI) mode, typically at 70 eV. Set the mass range for scanning (e.g., m/z 40-400).
- Data Acquisition: Inject a small volume (e.g., 1 μL) of the sample solution into the GC. The instrument will automatically acquire mass spectra for the compounds as they elute from the column.
- Data Analysis: Analyze the resulting chromatogram to identify the peak corresponding to **alpha-cyclocitral**. Examine the mass spectrum of this peak to determine the molecular ion and the fragmentation pattern.

Infrared (IR) Spectroscopy (FT-IR)

- Sample Preparation: For a liquid sample, the Attenuated Total Reflectance (ATR) or neat (thin film) method can be used.
 - ATR: Place a drop of **alpha-cyclocitral** directly onto the ATR crystal.
 - Neat: Place a drop of the sample between two KBr or NaCl salt plates to create a thin film.
- Instrument Setup: Place the sample holder in the spectrometer's sample compartment.
- Data Acquisition: Acquire a background spectrum of the empty sample holder (or clean ATR crystal). Then, acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum. Identify the characteristic absorption bands corresponding to the functional groups in the molecule.

Analytical Workflow Visualization

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical sample like **alpha-cyclocitral**.



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Caption: Experimental workflow for spectroscopic analysis.

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